

Acquiring and Utilizing N-Phenethylnoroxymorphone Reference Standard: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Phenethylnoroxymorphone*

CAS No.: 4778-94-3

Cat. No.: B15621008

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the acquisition and application of **N-Phenethylnoroxymorphone** analytical reference standards. It includes detailed information on suppliers, analytical methodologies, and in vitro pharmacological profiling. The protocols and data presented are intended to support research and drug development activities involving this potent synthetic opioid.

Acquisition of N-Phenethylnoroxymorphone Reference Standard

N-Phenethylnoroxymorphone as a certified reference material is crucial for accurate analytical testing and research. Several reputable suppliers provide this compound, ensuring high purity and quality for scientific use.

Table 1: Suppliers of **N-Phenethylnoroxymorphone** Reference Standard

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Formulation
Cayman Chemical	N-Phenethylnoroxymorphone	4778-94-3	C ₂₄ H ₂₅ NO ₄	≥98%	A neat solid
MedchemExpress	N-Phenethylnoroxymorphone	4778-94-3	C ₂₄ H ₂₅ NO ₄	>98%	Solid
OmniCompound	N-Phenethylnoroxymorphone	4778-94-3	C ₂₄ H ₂₅ NO ₄	Not specified	Not specified

Note: Availability and specifications are subject to change. Please refer to the suppliers' websites for the most current information.

Analytical Characterization

Accurate identification and quantification of **N-Phenethylnoroxymorphone** are essential for research and forensic applications. Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS) are powerful techniques for its analysis.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **N-Phenethylnoroxymorphone** is provided below.

Table 2: Physicochemical Data for **N-Phenethylnoroxymorphone**^{[1][2]}

Property	Value
Formal Name	(4R,4aS,7aR,12bS)-4a,9-dihydroxy-3-(2-phenylethyl)-2,4,5,6,7a,13-hexahydro-1H-4,12-methanobenzofuro[3,2-e]isoquinolin-7-one
CAS Number	4778-94-3
Molecular Formula	C ₂₄ H ₂₅ NO ₄
Molecular Weight	391.5 g/mol
Exact Mass [M+H] ⁺	392.1856
Appearance	White powder
Solubility	Soluble in Acetonitrile, DMSO, Methanol

Experimental Protocol: LC-QTOF-MS Analysis

This protocol outlines a general procedure for the analysis of **N-Phenethylnoroxymorphone** using LC-QTOF-MS, based on methodologies reported for novel synthetic opioids.^[1]

Objective: To identify and characterize **N-Phenethylnoroxymorphone** in a sample.

Materials:

- **N-Phenethylnoroxymorphone** reference standard
- LC-QTOF-MS system (e.g., Sciex 5600+)
- Appropriate LC column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile, water with formic acid)
- Sample vials

Procedure:

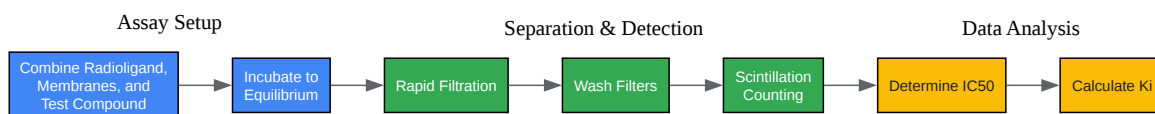
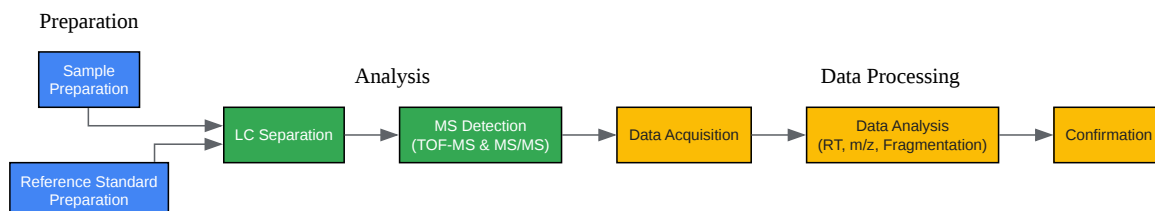
- **Standard Preparation:** Prepare a stock solution of **N-Phenethylnoroxymorphone** reference standard in a suitable solvent (e.g., methanol or mobile phase). Prepare a series of working

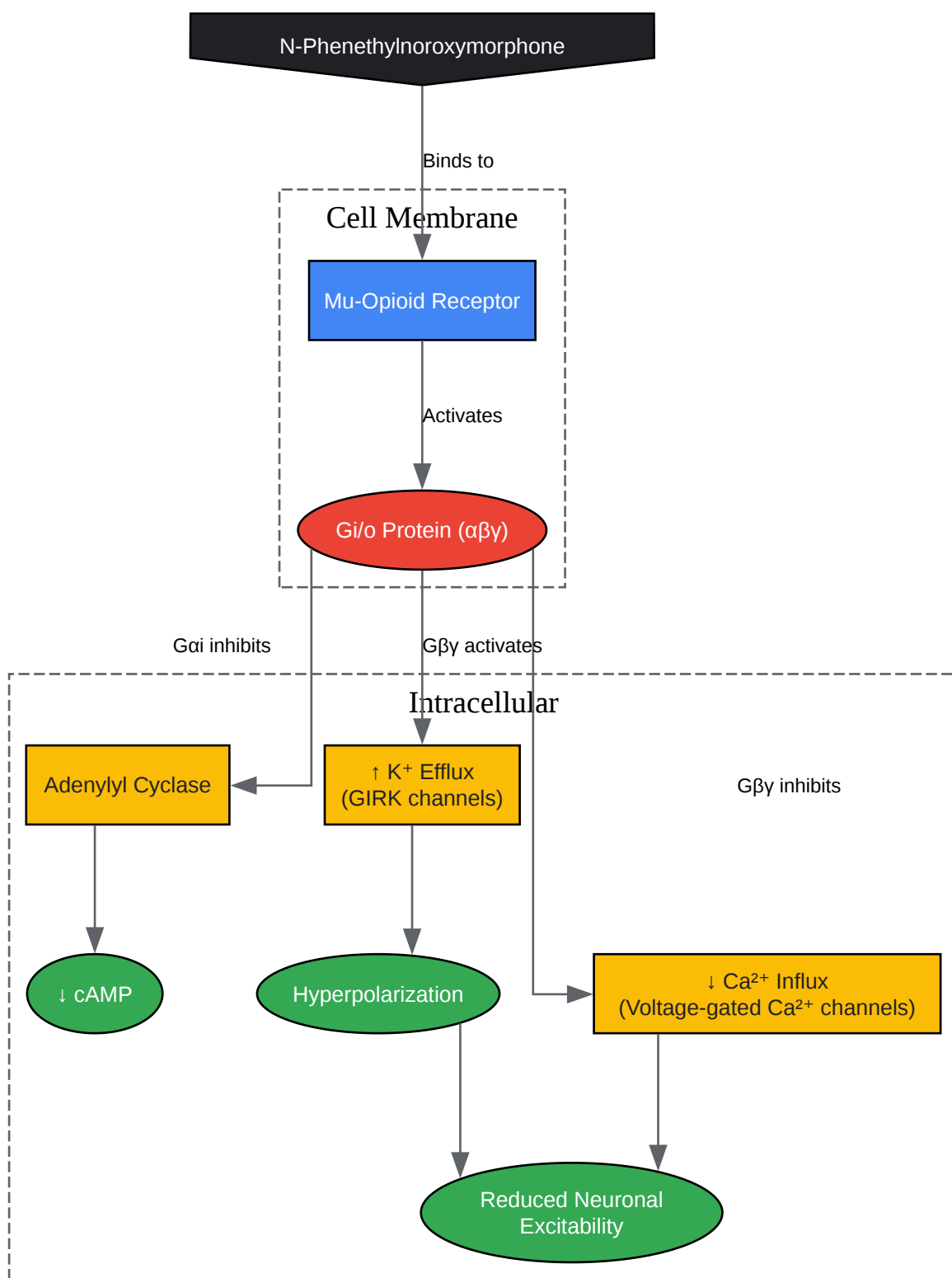
standards by serial dilution.

- Sample Preparation: Dilute the sample containing or suspected to contain **N-Phenethylnoroxymorphone** in the mobile phase.[\[1\]](#)
- LC-QTOF-MS System Setup:
 - LC Method:
 - Column: Select a suitable reversed-phase column.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: Develop a suitable gradient to achieve good separation.
 - Flow Rate: Set a typical flow rate (e.g., 0.3-0.5 mL/min).
 - Injection Volume: 1-5 µL.
 - MS Method:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Acquisition Mode: TOF-MS for precursor ion mass spectrum and TOF-MS/MS for product ion mass spectrum.
 - Collision Energy: Optimize for fragmentation of the precursor ion.
- Data Acquisition: Inject the prepared standards and samples. Acquire both full scan MS and product ion scan (MS/MS) data.
- Data Analysis:
 - Confirm the presence of **N-Phenethylnoroxymorphone** by comparing the retention time and the exact mass of the precursor ion ($[M+H]^+$) with the certified reference standard.[\[1\]](#)

- Further confirm the identity by comparing the product ion mass spectrum with that of the reference standard.

Workflow for LC-QTOF-MS Analysis





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References

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